

4-Amino-2-chloro-5-methylpyrimidine CAS 14394-70-8

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Compound of Interest

Compound Name: 4-Amino-2-chloro-5-methylpyrimidine

Cat. No.: B014533

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An In-Depth Technical Guide to **4-Amino-2-chloro-5-methylpyrimidine** (CAS 14394-70-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-2-chloro-5-methylpyrimidine**, a key heterocyclic building block in medicinal chemistry. The document details its physicochemical properties, synthesis, reactivity, and critical role as an intermediate in the development of targeted therapeutics, particularly kinase inhibitors.

Physicochemical and Safety Data

4-Amino-2-chloro-5-methylpyrimidine is a substituted pyrimidine that serves as a versatile scaffold in organic synthesis.^[1] It appears as a white to off-white crystalline powder with a slight odor.^[1] Its core structure consists of a pyrimidine ring functionalized with amino, chloro, and methyl groups, making it a valuable starting material for creating diverse molecular libraries.^[1]

Physicochemical Properties

The key physical and chemical properties of **4-Amino-2-chloro-5-methylpyrimidine** are summarized in the table below. This data is essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source
CAS Number	14394-70-8	[1][2]
Molecular Formula	C ₅ H ₆ ClN ₃	[1]
Molecular Weight	143.57 g/mol	
Appearance	White to off-white crystalline solid	[1]
Melting Point	232-235 °C	
Boiling Point	334.9 ± 22.0 °C (Predicted)	
pKa	2.78 ± 0.10 (Predicted)	[1]
Solubility	Sparingly soluble in water. Soluble in DMSO, Ethyl Acetate, Methanol.	
Canonical SMILES	<chem>CC1=CN=C(N=C1N)Cl</chem>	[1]
InChIKey	ZCQWIJBRCXQUNP-UHFFFAOYSA-N	[1]

Safety and Handling

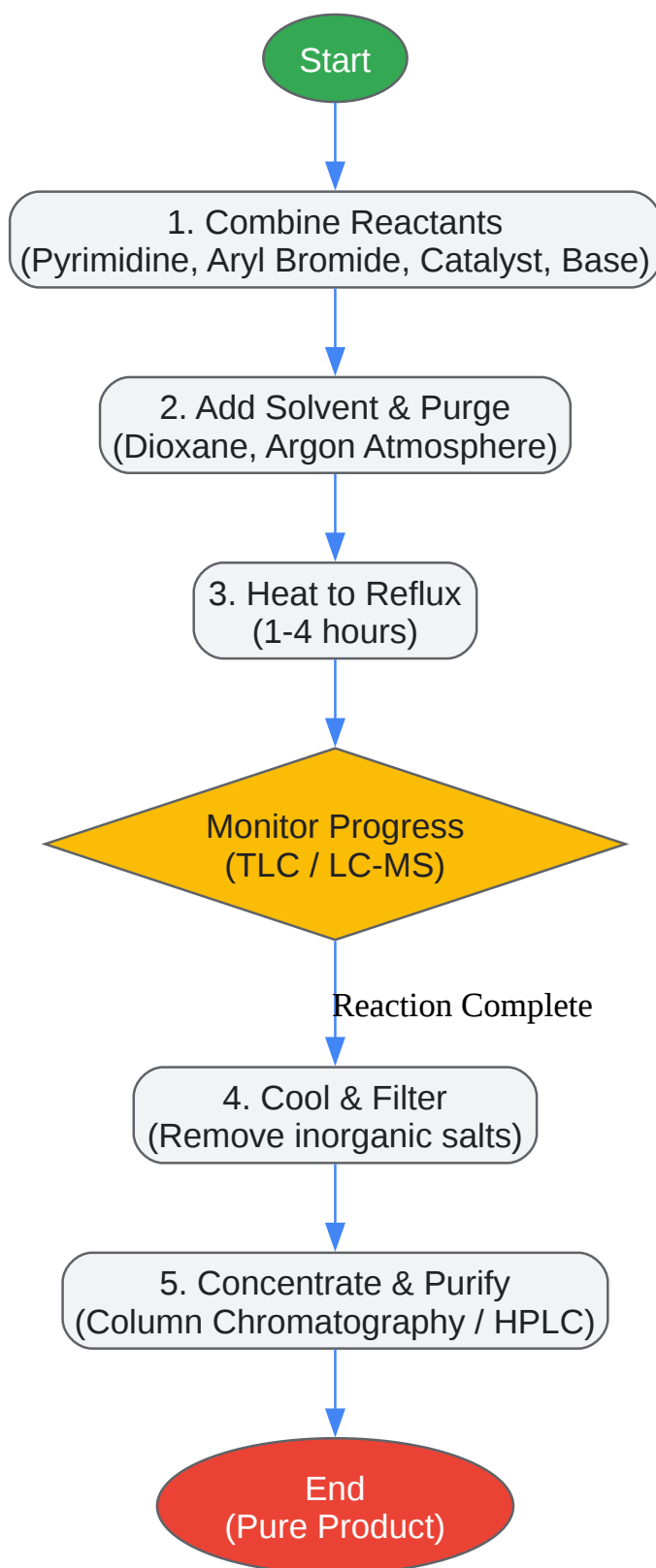
According to GHS classifications, **4-Amino-2-chloro-5-methylpyrimidine** is considered hazardous. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

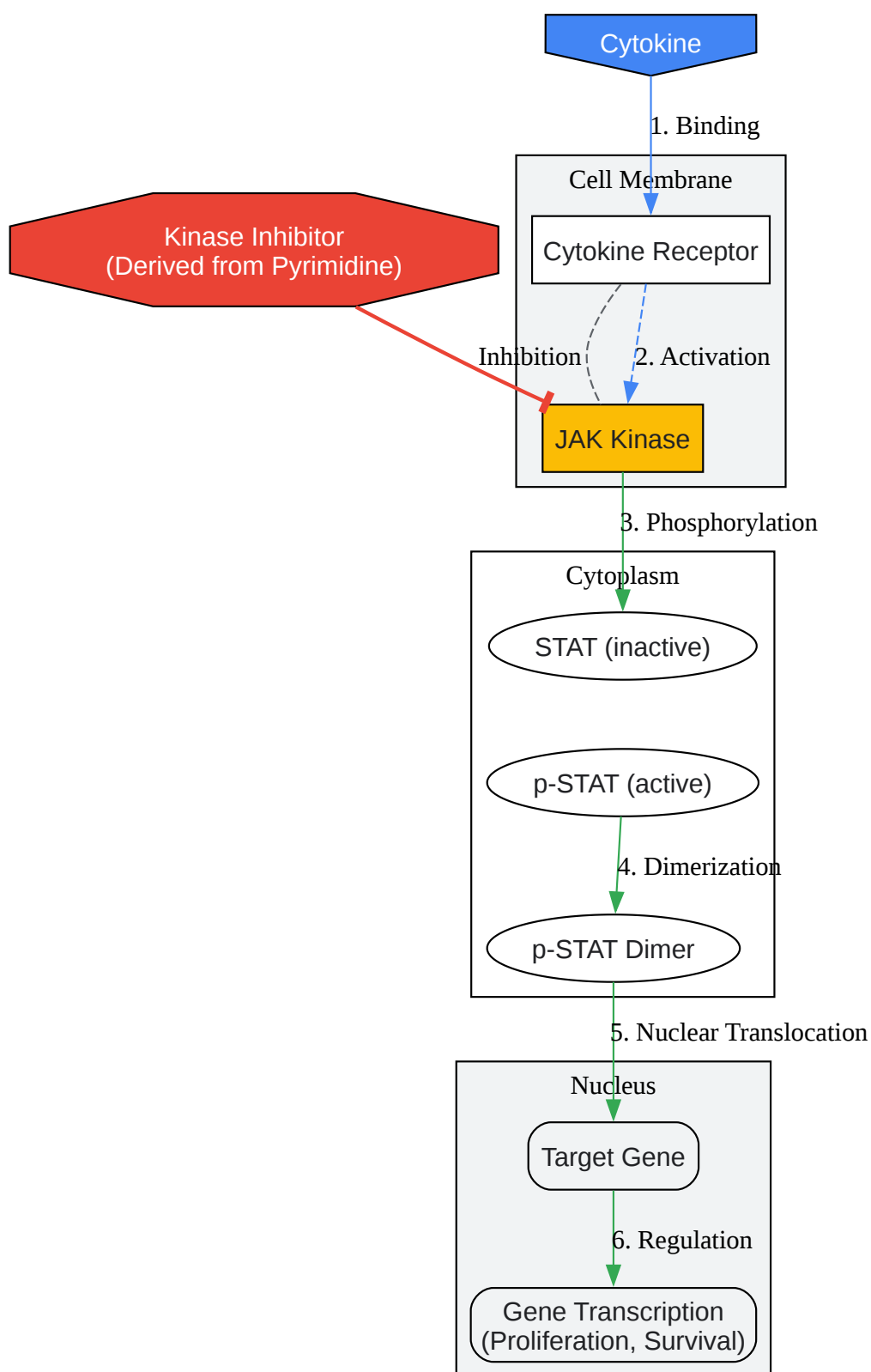
- Hazard Statements: Toxic if swallowed (H301), Causes skin irritation (H315), Causes serious eye damage (H318), May cause respiratory irritation (H335).
- Storage: Store in a cool, dry, dark place under an inert atmosphere. Recommended storage temperatures are between 2-8°C or at -20°C for long-term stability.[1]

Synthesis and Reactivity

The primary utility of **4-Amino-2-chloro-5-methylpyrimidine** lies in its reactivity, which allows for selective functionalization at its chloro and amino groups. The chlorine atom at the C-2 position is susceptible to nucleophilic aromatic substitution (S_NAr), making it a key handle for introducing new functionalities.

A prevalent application is its use in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, to form C-N bonds. This reaction is fundamental to the synthesis of various bi-aryl kinase inhibitors.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)





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